

Preventing UNC4203 precipitation in cell culture

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Compound of Interest

Compound Name: UNC4203

Cat. No.: B611583

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Technical Support Center: UNC4203

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides guidance on preventing the precipitation of the MERTK inhibitor, **UNC4203**, in cell culture media. Precipitation of a test compound can compromise experimental results by altering the effective concentration and potentially introducing cytotoxicity.

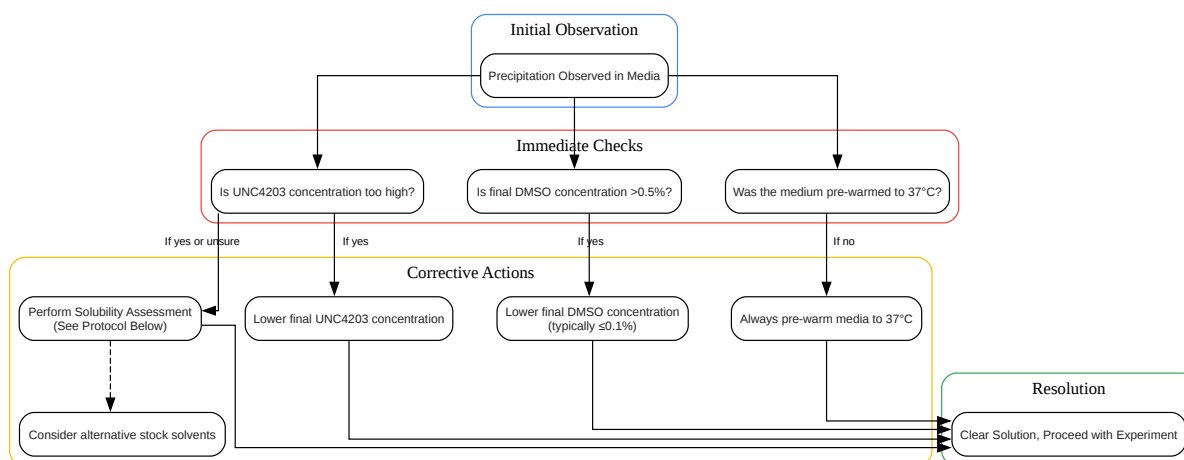
Troubleshooting Guide: Preventing UNC4203 Precipitation

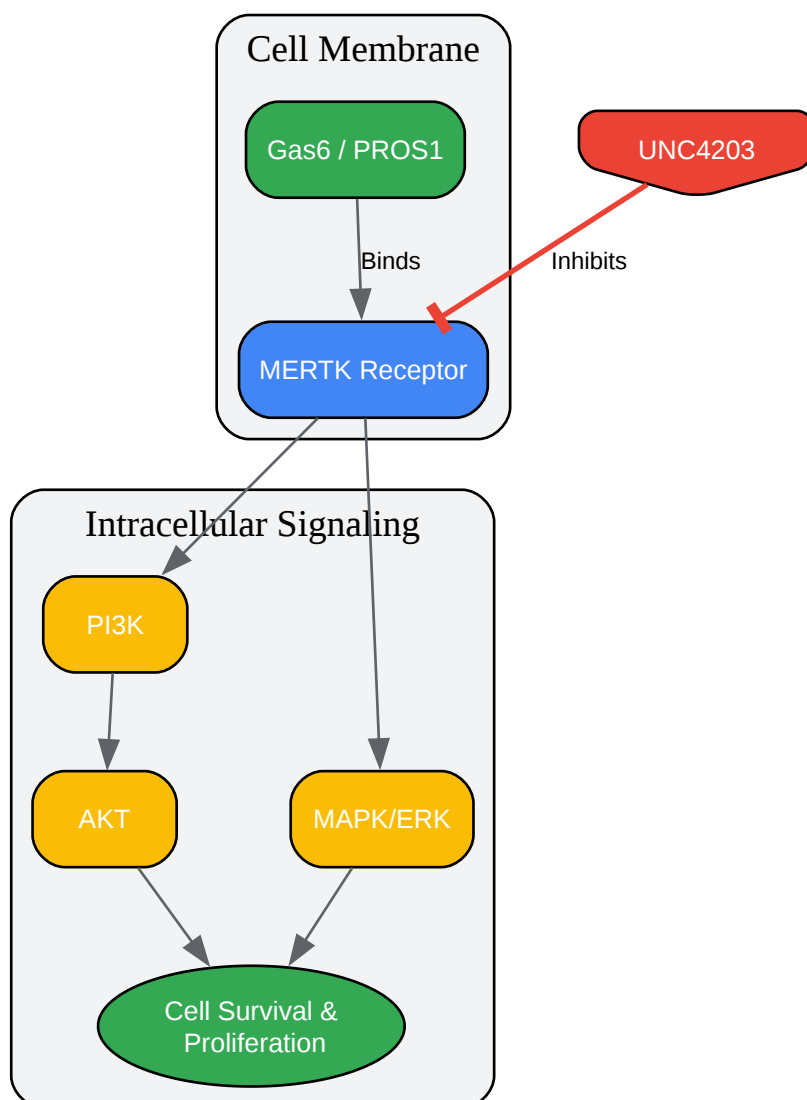
This guide addresses common issues and questions related to **UNC4203** solubility and precipitation in cell culture experiments.

Issue: My **UNC4203** precipitated out of solution after I diluted my DMSO stock into my cell culture medium.

This is a frequent challenge encountered with hydrophobic small molecules like **UNC4203**. The abrupt shift from a highly soluble environment (100% DMSO) to an aqueous one (cell culture medium) can cause the compound to "crash out" of solution.

Troubleshooting Workflow





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